

Technical Guide: Physicochemical Properties of 6-Fluorochromone-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Fluorochromone-2-carboxylic acid

Cat. No.: B156007

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the melting and boiling points of **6-Fluorochromone-2-carboxylic acid** (CAS No: 99199-59-4). This compound is a valuable intermediate in medicinal chemistry and organic synthesis, particularly in the development of pharmaceuticals and fluorescent probes.^[1]

Physicochemical Data

The melting and boiling points are critical parameters for the characterization and application of chemical compounds. The following table summarizes the reported values for **6-Fluorochromone-2-carboxylic acid**.

Property	Value	Source(s)
Melting Point	257-259 °C	[2][3][4]
	255-261 °C	[1]
Boiling Point	347.5 °C at 760 mmHg	[2]
	347.5 ± 42.0 °C (Predicted)	[4]

Experimental Protocols

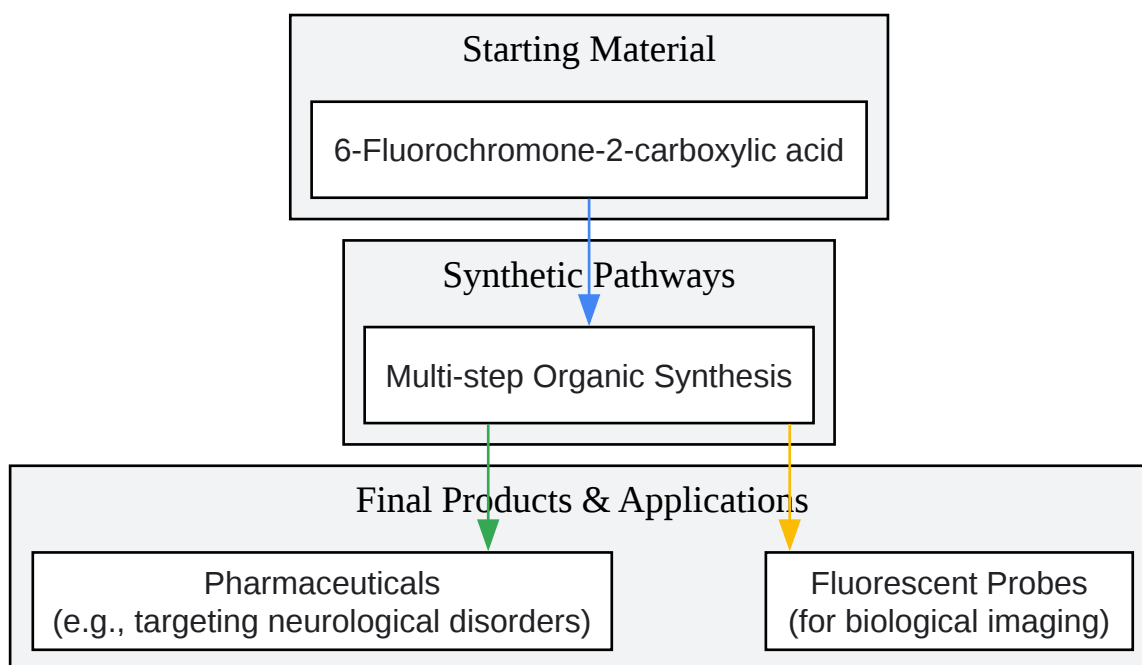
While specific experimental protocols for the determination of the melting and boiling points of **6-Fluorochromone-2-carboxylic acid** are not detailed in the available literature, a general methodology for the synthesis of a related compound, 6-Fluorochromane-2-carboxylic acid, using **6-Fluorochromone-2-carboxylic acid** as a starting material, has been described. This provides insight into the handling and reactivity of the compound under specific experimental conditions.

General Procedure for the Synthesis of 6-Fluorobenzodihdropyran-2-carboxylic acid from 6-Fluoro-4-oxo-4H-1-benzopyran-2-carboxylic acid:

- **Reaction Setup:** 30 g (0.144 mol) of 6-fluoro-4-oxo-4H-1-benzopyran-2-carboxylic acid, 5 g of wet palladium on carbon (5% Pd/carbon, 50% aqueous content), and 500 mL of glacial acetic acid are placed in an autoclave.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Inert Atmosphere:** The autoclave is sealed and purged with nitrogen three times.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Hydrogenation:** The nitrogen is replaced with hydrogen, and the pressure is increased to 2.0 MPa. The reactor is then heated to 70–80°C.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Reaction Monitoring:** The hydrogen pressure is maintained at 2.0 MPa throughout the reaction. The reaction is considered complete when the hydrogen pressure in the autoclave remains stable for half an hour.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Work-up:** After completion, the autoclave is cooled, and the hydrogen is released. The reaction mixture is filtered to recover the Pd/C catalyst. The filtrate is concentrated under reduced pressure to remove the glacial acetic acid.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Purification:** The resulting concentrate is poured into petroleum ether and heated to yield a white crystalline solid. The solid is filtered and dried to give the final product.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Applications and Logical Workflow

6-Fluorochromone-2-carboxylic acid serves as a key building block in the synthesis of more complex molecules with biological or diagnostic applications.[\[1\]](#) Its fluorinated structure can enhance the properties of the final compounds.[\[1\]](#) The following diagram illustrates its role in the development pipeline for pharmaceuticals and fluorescent probes.



[Click to download full resolution via product page](#)

Caption: Workflow of **6-Fluorochromone-2-carboxylic acid** as a synthetic intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Fluorochromone-2-carboxylic Acid | CAS#:99199-59-4 | Chemsrce [chemsrc.com]
- 3. 6-Fluorochromone-2-carboxylic acid 98 99199-59-4 [sigmaaldrich.com]
- 4. 6-Fluorochromone-2-carboxylic acid | 99199-59-4 [chemicalbook.com]
- 5. 6-Fluorochromane-2-carboxylic acid CAS#: 99199-60-7 [m.chemicalbook.com]
- 6. 6-Fluorochromane-2-carboxylic acid synthesis - chemicalbook [chemicalbook.com]
- 7. 6-Fluorochromane-2-carboxylic acid | 99199-60-7 [chemicalbook.com]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 6-Fluorochromone-2-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156007#6-fluorochromone-2-carboxylic-acid-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com